

10,11-Dihydro-24-hydroxyaflavinine: A Technical Overview of a Fungal Metabolite

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Compound of Interest

Compound Name: **10,11-Dihydro-24-hydroxyaflavinine**

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Introduction

10,11-Dihydro-24-hydroxyaflavinine is a naturally occurring indole diterpenoid produced by various fungi, notably *Aspergillus flavus* and has also been isolated from *Eupenicillium crustaceum*.^[1] As a member of the aflavinine family, this compound has garnered interest for its potential biological activities, particularly its insecticidal properties. This technical guide provides a summary of the available physical and chemical properties of **10,11-Dihydro-24-hydroxyaflavinine**. While detailed experimental protocols and specific signaling pathway information are not extensively available in public literature, this document consolidates the current knowledge to serve as a foundational resource for research and development.

Physical and Chemical Properties

A compilation of the known physical and chemical data for **10,11-Dihydro-24-hydroxyaflavinine** is presented below. This information is critical for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₈ H ₄₁ NO ₂	[2]
Molecular Weight	423.64 g/mol	[2]
CAS Number	171569-81-6	[2]
IUPAC Name	(2S,4R,4aS,7R,7aS,8R,9R,11aS)-9-(2-hydroxypropan-2-yl)-8-(1H-indol-2-yl)-4,4a,7-trimethyl-1,2,3,4,5,6,7,7a,8,9,10,11-dodecahydrobenzo[<i>j</i>]naphthalen-2-ol	[3]
Synonyms	10,23,24,25-Tetrahydro-24-hydroxyflavinine	[3]
Appearance	Powder	[2]
Purity	>98% (as commercially available)	[2]
Boiling Point	589.6 ± 30.0 °C at 760 mmHg (Predicted)	[1]
Density	1.1 ± 0.1 g/cm ³ (Predicted)	[1]
Solubility	Soluble in Chloroform and DMSO	[3] [4]
Storage	Store in a sealed, cool, and dry condition; stock solutions can be stored below -20°C for several months.	[2] [3]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **10,11-Dihydro-24-hydroxyflavinine** are not readily available in the surveyed literature. The

compound is known to be produced through microbial fermentation of *Aspergillus* species.^[3] General methodologies for the isolation of fungal metabolites typically involve:

- Fermentation: Culturing the producing fungal strain in a suitable liquid or solid medium under optimized conditions to promote the biosynthesis of the target compound.
- Extraction: Extraction of the fungal biomass and/or culture broth with organic solvents such as ethyl acetate or chloroform.
- Chromatographic Purification: A series of chromatographic techniques, including column chromatography (using silica gel or other stationary phases), preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC), are generally employed to isolate the pure compound.

Characterization would typically involve a combination of spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy, to elucidate and confirm the chemical structure. However, specific spectral data for **10,11-Dihydro-24-hydroxyaflavinine** are not detailed in the available resources.

Biological Activity and Potential Signaling Pathways

10,11-Dihydro-24-hydroxyaflavinine is reported to possess insecticidal properties.^[1] The broader class of indole diterpenoids, to which this compound belongs, is known for a range of biological activities, including antibacterial, anti-insect, and ion channel inhibitory effects.^{[5][6]}

The precise mechanism of action for **10,11-Dihydro-24-hydroxyaflavinine** has not been elucidated. However, the insecticidal activity of other indole-based natural products has been linked to the modulation of ion channels in insects.^[7] For instance, some halogenated indoles have been shown to act as activators of the glutamate-gated chloride channel (GluCl), a prominent target for insecticides.^[7] This suggests a potential, though unconfirmed, neurological mode of action for **10,11-Dihydro-24-hydroxyaflavinine** in insects.

Given the lack of specific pathway information, a generalized logical workflow for investigating the insecticidal mechanism is presented below.

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Caption: A logical workflow for the investigation of the insecticidal mechanism of **10,11-Dihydro-24-hydroxyaflavinine**.

Conclusion

10,11-Dihydro-24-hydroxyaflavinine is a fungal metabolite with established insecticidal potential. While its basic physical and chemical properties are known, there is a significant gap in the publicly available, in-depth technical data regarding its detailed synthesis, purification, full spectroscopic characterization, and specific molecular mechanism of action. The information provided herein serves as a starting point for researchers interested in exploring the therapeutic or agrochemical applications of this and related aflavinine compounds. Further primary research is required to fully elucidate its biological functions and potential for development.

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